

Application Notes and Protocols: The Role of Viniferins in Elucidating Cellular Signaling Pathways

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Compound of Interest		
Compound Name:	Viniferol D	
Cat. No.:	B15592555	Get Quote

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Introduction

Viniferins, a class of resveratrol oligomers found in grapevines (Vitis vinifera), have garnered significant interest in biomedical research for their diverse pharmacological activities. While specific research on **Viniferol D** is limited in publicly available literature, extensive studies on closely related viniferin compounds, such as α -viniferin and trans- δ -viniferin, provide a robust framework for understanding their application in the study of cellular signaling pathways. These compounds have been instrumental in dissecting complex signaling cascades implicated in inflammation, cancer, and neurodegeneration. These application notes provide an overview of the utility of viniferins in signaling research, supported by experimental data and detailed protocols.

Key Signaling Pathways Modulated by Viniferins

Viniferins have been shown to modulate several key signaling pathways that are critical in cellular homeostasis and disease pathogenesis.

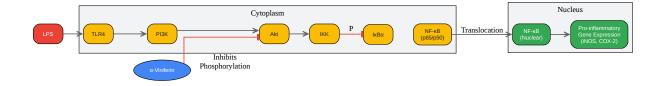
NF-κB Signaling Pathway in Inflammation

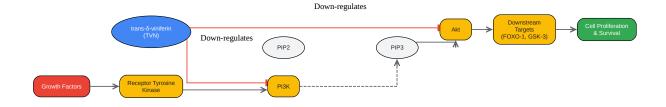
The Nuclear Factor-kappa B (NF-kB) pathway is a central regulator of the inflammatory response. Upon stimulation by pro-inflammatory signals like lipopolysaccharide (LPS), the IkB



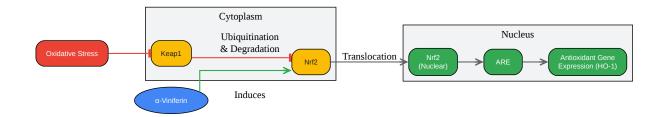
kinase (IKK) complex is activated, leading to the phosphorylation and subsequent degradation of the inhibitor of κB ($I\kappa B\alpha$). This allows the NF- κB p65/p50 heterodimer to translocate to the nucleus and induce the transcription of pro-inflammatory genes, including inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2).

Studies have demonstrated that α -viniferin can effectively suppress the LPS-induced inflammatory response by inhibiting the NF- κ B signaling pathway.[1] It has been shown to decrease the production of nitric oxide (NO) and prostaglandin E2 (PGE2) by downregulating the expression of iNOS and COX-2.[1] This inhibitory effect is achieved by suppressing the phosphorylation of Akt/PI3K, which in turn prevents the activation of NF- κ B.[1]

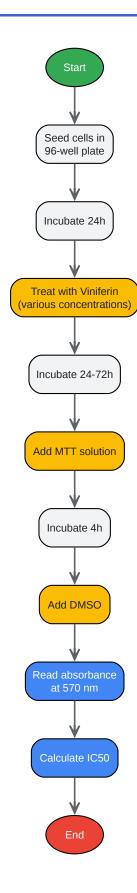












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References

- 1. Anti-inflammatory mechanism of α-viniferin regulates lipopolysaccharide-induced release of proinflammatory mediators in BV2 microglial cells PubMed [pubmed.ncbi.nlm.nih.gov]
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